

An In-depth Technical Guide to Glutamylvaline

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Compound of Interest

Compound Name: Glutamylvaline

Cat. No.: B1366778

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For researchers, scientists, and professionals in drug development, understanding the nuances of dipeptides is crucial for advancements in metabolomics, pharmacology, and food science. This guide provides a comprehensive overview of **Glutamylvaline**, focusing on its chemical identity, properties, and biological relevance.

Chemical Identity: IUPAC Name and Synonyms

Glutamylvaline exists as two distinct isomers, α -**Glutamylvaline** and γ -**Glutamylvaline**, differing in the peptide linkage between the glutamic acid and valine residues. The gamma-isomer is of particular biological interest due to its formation via the action of γ -glutamyltransferase (GGT) and its resistance to standard proteolysis.^[1]

γ -Glutamylvaline

The systematic IUPAC name for γ -**Glutamylvaline** is (2S)-2-amino-5-[[[(1S)-1-carboxy-2-methylpropyl]amino]-5-oxopentanoic acid].^{[1][2][3][4]} This nomenclature specifies the stereochemistry at both chiral centers and indicates the peptide bond is formed between the γ -carboxyl group of glutamic acid and the α -amino group of valine.^[1]

Synonyms: A variety of synonyms are used in literature and chemical databases for γ -**Glutamylvaline**, including:

- gamma-**Glutamylvaline**^{[2][3]}
- gamma-Glu-Val^{[2][3]}

- L-gamma-Glutamyl-L-valine[2][3]
- γ -Glu-Val[2]
- H-gamma-Glu-Val-OH[2]
- N5-((S)-1-Carboxy-2-methylpropyl)-L-glutamine[2]
- CHEBI:68848[2][3]

α -Glutamylvaline

For the alpha isomer, the IUPAC name is (4S)-4-amino-5-[[[(1S)-1-carboxy-2-methylpropyl]amino]-5-oxopentanoic acid.

Synonyms:

- **Glutamylvaline**
- L-Glutamyl-L-valine
- alpha-Glu-Val
- EV dipeptide

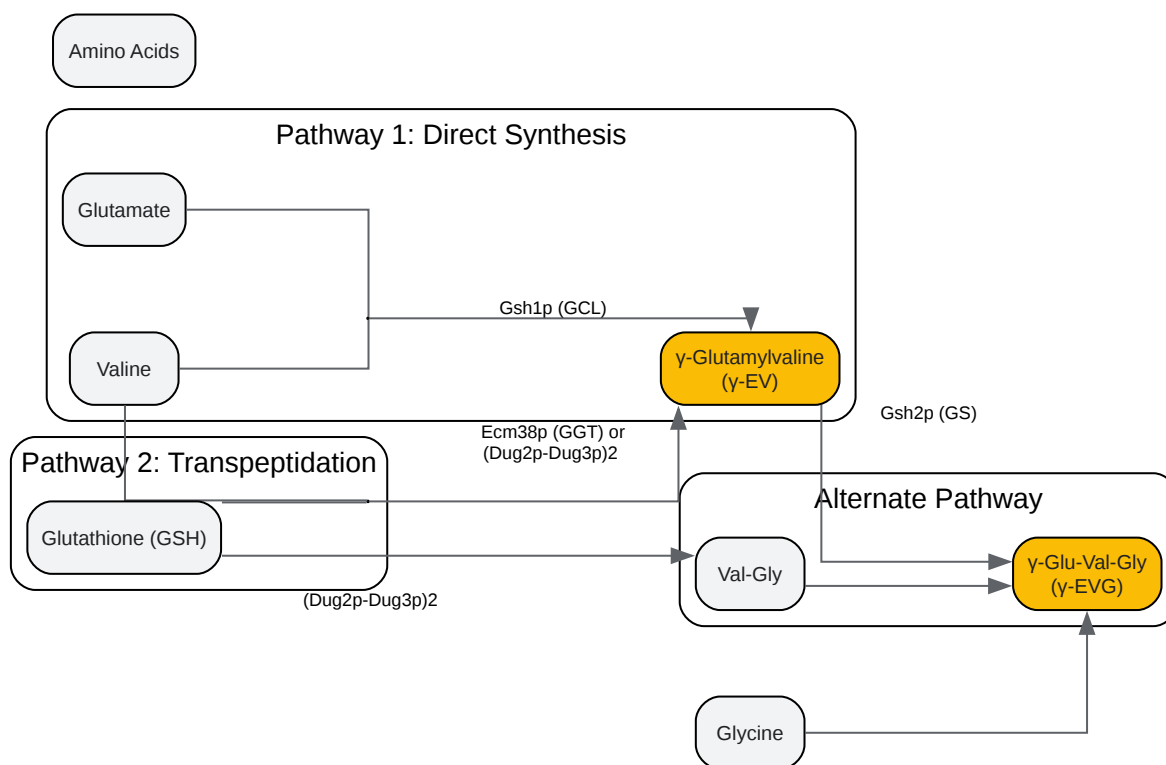
Physicochemical and Biological Data

The following table summarizes key quantitative data for γ -**Glutamylvaline**, the more extensively studied isomer.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ N ₂ O ₅	[1][3]
Molecular Weight	246.26 g/mol	[1][3]
Monoisotopic Mass	246.1216 Da	[1][3]
Physical Description	Solid	[3]
Aqueous Solubility	9.02 g/L (maximal at pH 5-6)	[1]
Solubility in DMSO	<1 g/L	[1]
Thermal Stability	Decomposes above 210°C	[1]
Hydrolytic Half-life	48 hours at pH 3; 12 hours at pH 9	[1]
Collision Cross Section	160.1 Å ² ([M+H] ⁺)	[3]
Computed XLogP3	-2.8	[3]

Metabolic Pathways of γ -Glutamylvaline

In organisms such as *Saccharomyces cerevisiae*, γ -**Glutamylvaline** is synthesized through pathways linked to glutathione (GSH) metabolism. Two primary routes have been identified.[5][6][7] The first involves the direct synthesis from glutamate and valine or the transfer of a γ -glutamyl group from GSH. The second pathway involves the transfer of the γ -glutamyl group from GSH to the dipeptide Val-Gly.[5]



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Biosynthetic pathways of γ -**Glutamylvaline** in *S. cerevisiae*.

Experimental Protocols

Enzymatic Synthesis of γ -Glutamylvaline

This protocol is adapted from a method developed to synthesize γ -Glu-Val using bacterial γ -glutamyltranspeptidase (GGT).[8]

Objective: To enzymatically synthesize γ -**Glutamylvaline** from L-Glutamine and L-Valine.

Materials:

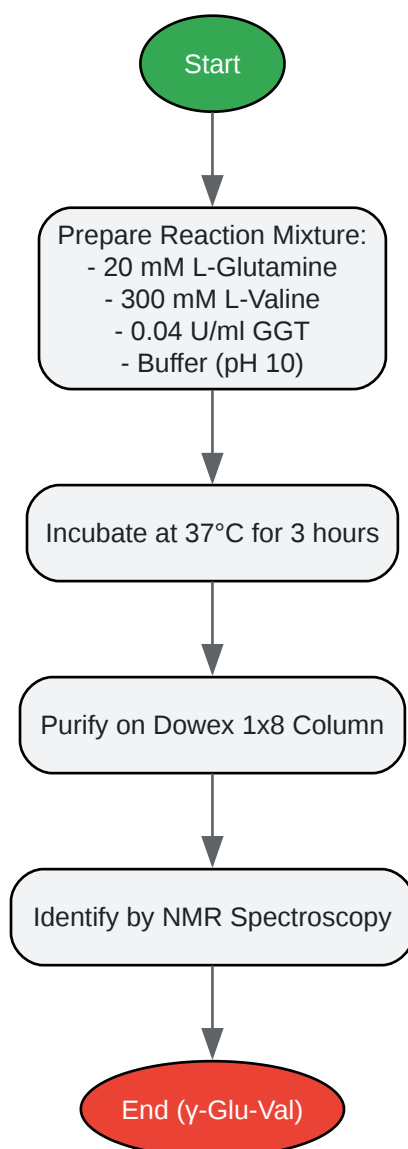
- L-Glutamine (Gln)

- L-Valine (Val)
- Bacterial γ -glutamyltranspeptidase (GGT)
- Reaction buffer (e.g., pH 10)
- Dowex 1x8 resin for purification
- NMR spectrometer for identification

Methodology:

- Reaction Setup: Prepare a reaction mixture with final concentrations of 20 mM Gln, 300 mM Val, and 0.04 U/ml GGT in a suitable buffer at pH 10.[\[8\]](#)
- Incubation: Incubate the reaction mixture at 37°C for 3 hours.[\[8\]](#)
- Purification:
 - Load the reaction mixture onto a Dowex 1x8 column to separate the product from unreacted substrates and byproducts.
 - Elute the bound γ -Glu-Val using an appropriate gradient.
- Identification: Confirm the identity and purity of the synthesized γ -Glu-Val using Nuclear Magnetic Resonance (NMR) spectroscopy.[\[8\]](#)

The expected yield from this protocol is approximately 88%.[\[8\]](#)



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Workflow for the enzymatic synthesis of γ -**Glutamylvaline**.

Quantification by Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)

This section outlines a general workflow for the quantification of γ -**Glutamylvaline** in biological samples, based on established methods for γ -glutamyl peptides.[9][10]

Objective: To accurately measure the concentration of γ -**Glutamylvaline** in a biological matrix (e.g., cell pellets, plasma).

Materials:

- UHPLC-MS/MS system
- BEH C18 column or a hydrophilic interaction chromatography (HILIC) column
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile
- Internal standard (e.g., isotopically labeled γ -**Glutamylvaline**)
- Sample preparation reagents (e.g., water for cell lysis, protein precipitation solvent)

Methodology:

- Sample Preparation:
 - For cell pellets, add water and lyse the cells using sonication.[\[9\]](#)[\[10\]](#)
 - Add an internal standard solution to the lysate.
 - Precipitate proteins (e.g., with a cold organic solvent) and centrifuge to collect the supernatant.
- Chromatographic Separation:
 - Inject the prepared sample onto the UHPLC system.
 - Use a suitable gradient of Mobile Phase A and B to achieve chromatographic separation of γ -**Glutamylvaline** from other matrix components and isomers. A BEH C18 column is often used for this purpose.[\[9\]](#)
- Mass Spectrometric Detection:

- Analyze the eluent using a tandem mass spectrometer operating in a multiple reaction monitoring (MRM) mode.
- Define specific precursor-to-product ion transitions for both the analyte and the internal standard to ensure specificity and accurate quantification.
- Data Analysis:
 - Construct a calibration curve using standards of known concentrations.
 - Determine the concentration of γ -**Glutamylvaline** in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

This technical guide provides a foundational understanding of **Glutamylvaline**, with a focus on its gamma-isomer, to support ongoing research and development efforts.

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References

- 1. gamma-Glutamylvaline | 2746-34-1 | Benchchem [benchchem.com]
- 2. Multiple pathways for the formation of the γ -glutamyl peptides γ -glutamyl-valine and γ -glutamyl-valyl-glycine in *Saccharomyces cerevisiae* | PLOS One [journals.plos.org]
- 3. gamma-Glutamylvaline | C₁₀H₁₈N₂O₅ | CID 7015683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. gamma-glutamylvaline - MetaboAge [metaboage.info]
- 5. Multiple pathways for the formation of the γ -glutamyl peptides γ -glutamyl-valine and γ -glutamyl-valyl-glycine in *Saccharomyces cerevisiae* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Multiple pathways for the formation of the γ -glutamyl peptides γ -glutamyl-valine and γ -glutamyl-valyl-glycine in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- 8. Enzymatic synthesis of gamma-glutamylvaline to improve the bitter taste of valine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Quantitative analysis of γ -glutamylisoleucine, γ -glutamylthreonine, and γ -glutamylvaline in HeLa cells using UHPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
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